

Navigating the Synthesis and Application of 3-Bromo-4-methoxybenzonitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Bromo-4-methoxybenzonitrile**

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An In-depth Examination of a Key Pharmaceutical Intermediate

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical intermediates is paramount. This guide provides a detailed overview of **3-Bromo-4-methoxybenzonitrile**, a crucial building block in the synthesis of various pharmaceutical and agrochemical compounds. This document will explore its chemical properties, synthesis protocols, and safety considerations, presenting data in a clear and accessible format.

Nomenclature and Identification

It is important to note that "2-Bromo-4-cyanoanisole" is a recognized synonym for **3-Bromo-4-methoxybenzonitrile**^[1]. This guide will primarily use the IUPAC name, **3-Bromo-4-methoxybenzonitrile**, for clarity.

Physicochemical Properties

3-Bromo-4-methoxybenzonitrile is a white to light yellow crystalline powder at room temperature^{[2][3]}. Its key physical and chemical properties are summarized in the table below.

Property	Value	References
CAS Number	117572-79-9	[2][4]
Molecular Formula	C ₈ H ₆ BrNO	[2][5]
Molecular Weight	212.04 g/mol	[5]
Melting Point	122-124 °C	[2][4]
Appearance	White to light yellow to light orange powder/crystal	
Purity	>98.0% (GC) / min. 99%	[6]
Solubility	Soluble in methanol and other organic solvents like alcohols and esters.	[2][4]
Density	1.4 g/cm ³	[3]

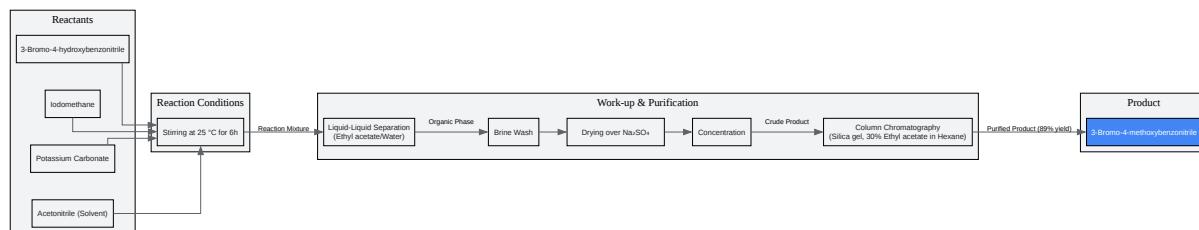
Applications in Research and Development

3-Bromo-4-methoxybenzonitrile serves as a vital intermediate in organic synthesis[2]. Its utility is particularly noted in the preparation of biologically active compounds, including pharmaceuticals, pesticides, and dyes[2]. The presence of bromo, methoxy, and nitrile functional groups allows for a variety of chemical transformations, making it a versatile building block for creating complex organic molecules[7]. It is specifically mentioned as being used to prepare 3-bromo-2-iodo-4-methoxy-benzonitrile and as a pharmaceutical intermediate[4].

Experimental Protocols: Synthesis of 3-Bromo-4-methoxybenzonitrile

A common method for the synthesis of **3-Bromo-4-methoxybenzonitrile** involves the methylation of 3-bromo-4-hydroxybenzonitrile.

Reaction:

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Synthesis of **3-Bromo-4-methoxybenzonitrile**.

Detailed Methodology:

The synthesis is carried out by reacting 3-bromo-4-hydroxybenzonitrile with iodomethane in the presence of potassium carbonate as a base, using acetonitrile as the solvent. The reaction mixture is stirred for 6 hours at 25 °C. Progress is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture undergoes a liquid-liquid separation with ethyl acetate and water. The collected organic phase is then washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product. Final purification is achieved through fast column chromatography on silica gel using a 30% ethyl acetate in hexane solution as the eluent, resulting in an 89% yield of **3-bromo-4-methoxybenzonitrile**^[4].

Safety and Handling

3-Bromo-4-methoxybenzonitrile is classified as harmful and an irritant. It is toxic if swallowed and harmful in contact with skin or if inhaled[1]. It can cause skin and serious eye irritation[5].

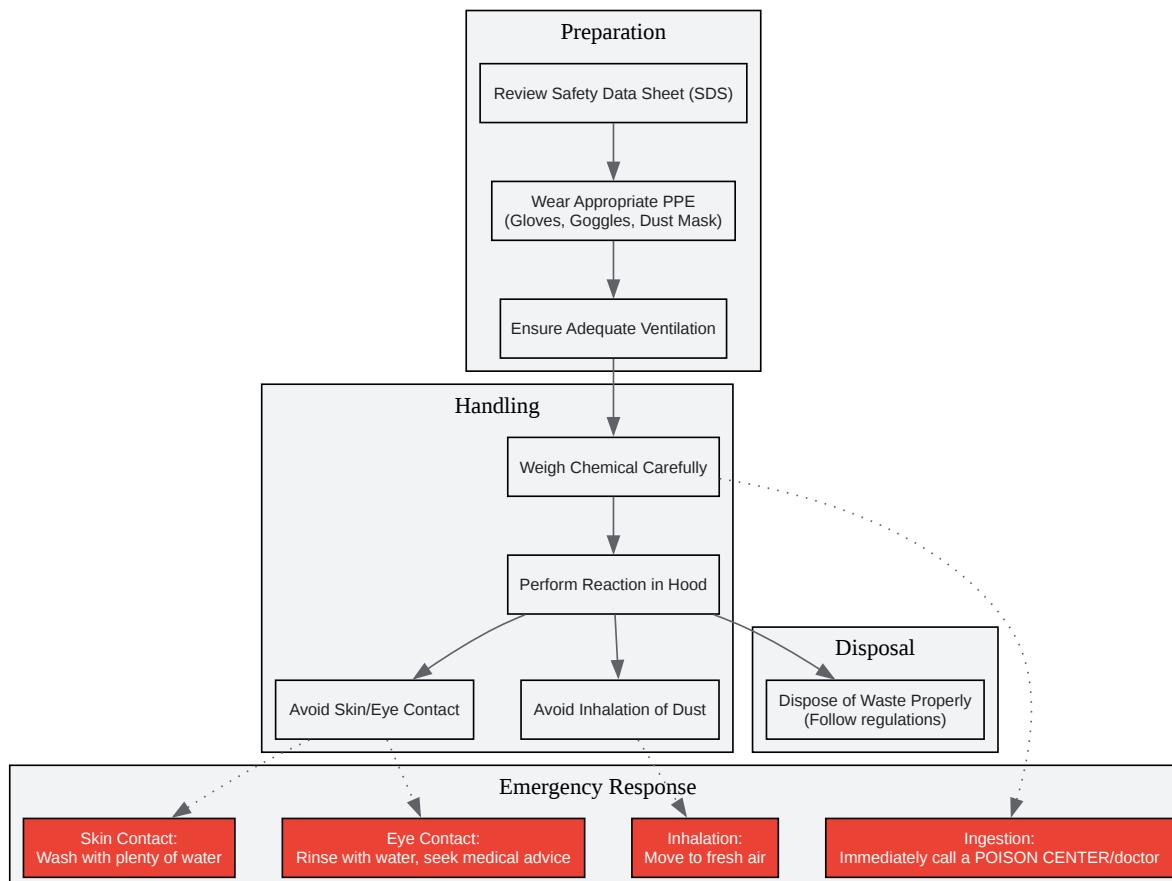
Hazard Statements:

- H301/H302: Toxic or harmful if swallowed[3][5].
- H312 + H332: Harmful in contact with skin or if inhaled[1].
- H315: Causes skin irritation[5].
- H319: Causes serious eye irritation[3][5].
- H335: May cause respiratory irritation[5].

Precautionary Measures:

Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a dust mask, should be worn during handling[2]. Work should be conducted in a well-ventilated area. Avoid breathing dust and wash skin thoroughly after handling[1]. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice[2].

The logical workflow for handling this chemical is outlined below.

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Safe handling workflow for **3-Bromo-4-methoxybenzonitrile**.

Storage and Stability

3-Bromo-4-methoxybenzonitrile should be stored at room temperature, preferably in a cool, dark place below 15°C. It is recommended to store it under an inert gas as it is sensitive to light and air.

Conclusion

3-Bromo-4-methoxybenzonitrile is a valuable chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. Its versatile structure allows for the synthesis of a wide range of complex molecules. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for researchers and professionals working with this compound. Adherence to established experimental protocols and safety measures will ensure its effective and safe utilization in research and development endeavors.

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- To cite this document: BenchChem. [Navigating the Synthesis and Application of 3-Bromo-4-methoxybenzonitrile: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046890#2-bromo-4-cyanoanisole-as-a-synonym-for-3-bromo-4-methoxybenzonitrile>]

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